

An In-depth Technical Guide to Methyl 2-(bromomethyl)acrylate

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Compound of Interest

Compound Name: Methyl 2-(bromomethyl)acrylate

Cat. No.: B1362865

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2-(bromomethyl)acrylate**, a key reagent in polymer chemistry and organic synthesis. This document outlines its chemical and physical properties, safety information, detailed experimental protocols for its synthesis, and its application in polymerization processes.

Chemical and Physical Properties

Methyl 2-(bromomethyl)acrylate, with the CAS number 4224-69-5, is a functionalized monomer utilized in a variety of chemical transformations.^{[1][2][3][4][5]} Its utility stems from the presence of both a reactive acrylate group and a bromomethyl substituent, allowing for sequential or concurrent polymerization and functionalization.

Identification and Structure

Property	Value
CAS Number	4224-69-5[1][2][4]
Molecular Formula	C5H7BrO2[1][6]
Molecular Weight	179.01 g/mol [1][2][4][6]
Linear Formula	H2C=C(CH2Br)CO2CH3[4]
Synonyms	Methyl α -(bromomethyl)acrylate, 2-(Bromomethyl)acrylic acid methyl ester

Physical and Chemical Properties

Property	Value	Source
Appearance	Clear colorless to slightly brownish liquid	[1]
Boiling Point	35-37 °C at 1.3 mmHg	[1][2]
Density	1.489 g/mL at 25 °C	[1][2]
Refractive Index	n ₂₀ /D 1.490	[1][2]
Flash Point	173 °F (78.3 °C)	[1]
Solubility	Slightly soluble in Chloroform and Methanol	[1]
Storage Temperature	-20°C	[1]
Stability	Light Sensitive	[1]

Safety and Handling

Methyl 2-(bromomethyl)acrylate is a hazardous substance and should be handled with appropriate personal protective equipment in a well-ventilated fume hood.

Hazard Class	GHS Pictogram	Hazard Statement	Precautionary Statement
Skin Corrosion/Irritation, Category 2	GHS07	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Serious Eye Damage/Eye Irritation, Category 1	GHS05	H318: Causes serious eye damage	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Specific target organ toxicity — Single exposure, Category 3, Respiratory system	GHS07	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

Experimental Protocols

Synthesis of Methyl 2-(bromomethyl)acrylate from Methyl 2-(hydroxymethyl)acrylate

This protocol describes the synthesis of **Methyl 2-(bromomethyl)acrylate** via the bromination of Methyl 2-(hydroxymethyl)acrylate using phosphorus tribromide.

Materials:

- Methyl 2-(hydroxymethyl)acrylate (10.2 g)
- Acetonitrile (150 mL)
- Phosphorus tribromide (4 mL)

- Water
- Ethyl acetate
- Anhydrous sodium sulfate

Procedure:

- Dissolve 10.2 g of Methyl 2-(hydroxymethyl)acrylate in 150 mL of acetonitrile in a round-bottom flask.
- Slowly add 4 mL of phosphorus tribromide to the solution dropwise.
- Stir the reaction mixture continuously for 4 hours at room temperature.^{[1][3]}
- After the reaction is complete, quench the reaction by carefully adding an appropriate amount of water.
- Remove the acetonitrile solvent by decompression distillation using a rotary evaporator.^{[1][3]}
- To the remaining residue, add 100 mL of water and extract the aqueous phase twice with 100 mL of ethyl acetate each time.^{[1][3]}
- Combine the organic phases and dry over anhydrous sodium sulfate.^{[1][3]}
- Concentrate the solution under reduced pressure to remove the solvent, yielding the final product.^{[1][3]}

Applications in Polymer Chemistry

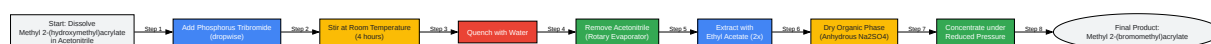
Methyl 2-(bromomethyl)acrylate is a valuable monomer in polymer synthesis, particularly in controlled radical polymerization techniques. It can act as a chain-transfer agent, enabling the synthesis of functionalized macromonomers.^{[2][7]} These macromonomers can be subsequently used to create graft copolymers.^{[2][7]}

One of the key applications is in Atom Transfer Radical Polymerization (ATRP), where the bromine atom can be reversibly activated and deactivated, allowing for the controlled growth of

polymer chains. This leads to polymers with well-defined molecular weights and low polydispersity.

Visualized Workflow: Synthesis of Methyl 2-(bromomethyl)acrylate

The following diagram illustrates the key steps in the synthesis of **Methyl 2-(bromomethyl)acrylate** as detailed in the experimental protocol.



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Caption: Synthesis workflow for **Methyl 2-(bromomethyl)acrylate**.

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